

# [Bmpip][NTf2] CAS number and molecular weight

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## Compound of Interest

Compound Name: [Bmpip][NTf2]

Cat. No.: B1631736

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## Physicochemical Data

The fundamental properties of [Bmpip][NTf2] are summarized in the table below. This data is critical for researchers in drug development and materials science for calculations, experimental design, and interpretation of results.

Identifier	Value	Reference
CAS Number	623580-02-9	[1][2]
Molecular Weight	436.43 g/mol	[1][2]
Molecular Formula	C12H22F6N2O4S2	[1][2]
Synonyms	1-Butyl-1-methylpiperidinium bis(trifluoromethylsulfonyl)imid e	[1][2]

This information provides a foundational understanding for professionals working with this compound. The CAS number ensures unambiguous identification in databases and literature, while the molecular weight is fundamental for stoichiometric calculations in experimental protocols. The molecular formula provides the elemental composition, which is crucial for structural elucidation and chemical analysis.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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